

How to prepare Chlorpheniramine N-Oxide Dihydrochloride stock solution

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Compound of Interest

Compound Name: *Chlorpheniramine N-Oxide
Dihydrochloride*

Cat. No.: *B12293928*

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This guide details the preparation of a **Chlorpheniramine N-Oxide Dihydrochloride** stock solution. It is designed for analytical chemists and researchers conducting impurity profiling (USP/EP methods) or metabolite identification.

Part 1: Compound Identity & Critical Disambiguation

⚠ CRITICAL WARNING: Acronym Confusion In neuroscience contexts, "CNO" frequently refers to Clozapine N-Oxide. Ensure you are working with Chlorpheniramine N-Oxide, a metabolite and process impurity of the antihistamine Chlorpheniramine.

Property	Details
Compound Name	Chlorpheniramine N-Oxide Dihydrochloride
CAS Number	120244-82-8 (Salt); 120244-82-8 (Base - Note: CAS often shared, verify salt form on CoA)
Molecular Formula	C ₁₆ H ₁₉ ClN ₂ O ^{[1][2][3][4][5][6][7]} · 2HCl
Molecular Weight	363.71 g/mol (Salt) / 290.79 g/mol (Free Base)
Role	Major Metabolite; USP/EP Impurity Standard
Solubility Profile	High: Methanol, DMSO, Water; Moderate: Ethanol; Low: Hexane

Part 2: Preparation Strategy & Logic

Solvent Selection Logic

- **Methanol (Recommended):** The primary choice for stock solutions. It offers high solubility for the dihydrochloride salt, evaporates easily for concentration adjustments, and is compatible with most Reverse-Phase HPLC mobile phases.
- **Water:** Soluble, but not recommended for long-term stock storage due to potential microbial growth and pH-dependent hydrolysis risks.
- **DMSO:** Use only if the final application requires it (e.g., biological assays). It is difficult to remove and can cause peak broadening in LC-MS.

Salt Correction Factor (SCF)

Since the standard is a dihydrochloride salt, you must correct for the counterions if your target concentration is based on the free base (often required for quantitative impurity calculations).

To prepare 10 mL of a 1.0 mg/mL (Free Base equivalent) stock, you must weigh 12.51 mg of the salt.

Part 3: Detailed Protocol

Phase A: Environmental Setup

- **Lighting:** Chlorpheniramine N-oxide is light-sensitive. Perform all steps under amber light or wrap glassware in aluminum foil.
- **Hygroscopicity:** The dihydrochloride salt is hygroscopic. Equilibrate the vial to room temperature before opening to prevent condensation.

Phase B: Step-by-Step Preparation (1 mg/mL Stock)

Target: 10 mL of 1.0 mg/mL (as Free Base).

- **Weighing:**
 - Place a clean, dry 10 mL volumetric flask (Class A) on an analytical balance (precision 0.01 mg).
 - Tare the balance.
 - Rapidly weigh $12.51 \text{ mg} \pm 0.1 \text{ mg}$ of **Chlorpheniramine N-Oxide Dihydrochloride** powder directly into a weighing boat or funnel.
 - Note: Do not weigh directly into the flask to avoid static errors.
- **Dissolution:**
 - Transfer the powder into the flask using a solvent-rinsing technique with HPLC-grade Methanol.
 - Add Methanol to fill the flask to approximately 60% volume (6 mL).
 - Sonicate for 2–5 minutes. Ensure the solution remains cool (bath temp $< 25^{\circ}\text{C}$). N-oxides can be thermally labile.
 - Inspect visually: The solution must be crystal-clear.
- **Dilution to Volume:**

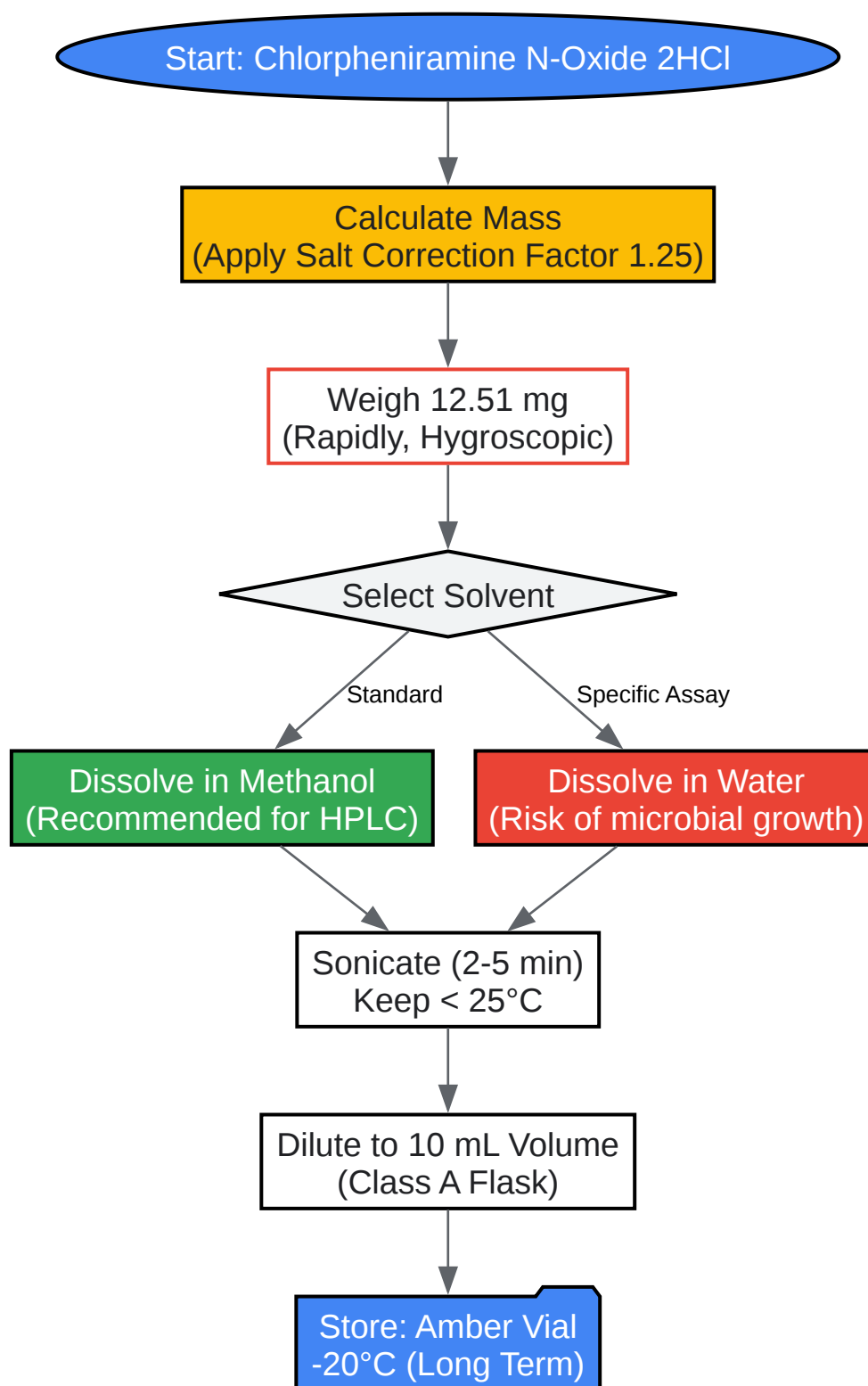
- Allow the flask to return to room temperature (methanol expands/contracts significantly with temperature).
- Add Methanol dropwise until the meniscus bottom touches the calibration mark.
- Stopper and invert 10 times to mix.
- Filtration (Optional but Recommended):
 - If used for UHPLC, filter through a 0.22 μm PTFE syringe filter into an amber glass vial.

Phase C: Storage & Stability

- Container: Amber borosilicate glass vials with PTFE-lined caps.
- Temperature: -20°C is optimal for long-term storage (>1 month).^[8] 2-8°C is acceptable for working stocks (<1 week).
- Stability Check: N-oxides can undergo Cope elimination or reduction. Verify purity via HPLC if stored >3 months.

Part 4: Process Visualization

The following diagram illustrates the critical decision pathways and workflow for preparing the stock solution.



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Figure 1: Workflow for the preparation of **Chlorpheniramine N-Oxide Dihydrochloride** stock solution, highlighting the critical salt correction and solvent selection steps.

Part 5: Quality Control (Self-Validating Protocol)

To ensure the stock solution is accurate, perform a System Suitability Test (SST) using HPLC.

HPLC Conditions (Example for Impurity Profiling):

- Column: C8 or C18 (e.g., Cogent Bidentate C8), 4.6 x 150 mm.
- Mobile Phase A: 95% Water / 5% ACN / 0.05% TFA.[9]
- Mobile Phase B: ACN / 0.05% TFA.[9]
- Wavelength: 225 nm.[9]
- Expected Result: The N-Oxide peak typically elutes before the Chlorpheniramine API peak due to increased polarity.

Validation Criteria:

- Single Peak: Purity > 98% (Area %).
- Retention Time: Consistent with reference standard (approx. RRT 0.8 - 0.9 relative to API).

References

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